

Application Notes and Protocols: Handling and Storage of Lead(IV) Fluoride

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Compound of Interest

Compound Name: *Lead(IV) fluoride*

CAS No.: *7783-59-7*

Cat. No.: *B1208609*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures and safety information for the handling and storage of **Lead(IV) fluoride** (PbF_4). Due to its high reactivity, toxicity, and moisture sensitivity, strict adherence to these protocols is essential to ensure personnel safety and maintain the integrity of the material.

Chemical and Physical Properties

Lead(IV) fluoride is a yellow to white crystalline solid and is the only room-temperature stable tetrahalide of lead.[1][2] It is a powerful fluorinating agent and is highly reactive, particularly with water.[3]

Table 1: Physical and Chemical Properties of **Lead(IV) Fluoride**

Property	Value
Molecular Formula	PbF ₄
Molecular Weight	283.19 g/mol [1][4]
Appearance	White to beige or yellow crystalline solid[1][3]
Melting Point	600 °C (1112 °F)[1][2]
Density	6.7 g/cm ³ [1][3]
Solubility	Reacts with water[3]
Vapor Pressure	Sublimation becomes significant above 596°C. The sublimation enthalpy has been measured as 141 ± 6 kJ/mol at 650°C.[5]
Decomposition Temp.	Decomposes to lead(II) fluoride and fluorine gas at elevated temperatures, becoming thermodynamically favorable above approximately 600°C.[5]

Safety and Hazard Information

Lead(IV) fluoride is a hazardous substance that poses significant health risks. It is crucial to be fully aware of its toxicological profile and to implement all necessary safety precautions.

Table 2: Hazard Identification and Safety Precautions

Hazard	Description	GHS Pictograms	Precautionary Statements
Acute Toxicity	Harmful if swallowed or inhaled.[4][6][7]	GHS06, GHS08	P260, P264, P270, P271, P301+P312, P304+P340[7]
Reproductive Toxicity	May damage fertility or the unborn child.[4][6][7]	GHS08	P201, P202, P280[7]
Carcinogenicity	May cause cancer.[7]	GHS08	P201, P202[7]
Target Organ Toxicity	May cause damage to organs through prolonged or repeated exposure.[4][6][7]	GHS08	P260[7]
Aquatic Hazard	Very toxic to aquatic life with long-lasting effects.[4][6][7]	GHS09	P273, P391[6]
Moisture Sensitivity	Reacts with water and moisture.[8]	-	Keep away from moisture.

Note: Specific LD50 data for **Lead(IV) fluoride** is not readily available. All lead compounds should be considered highly toxic.

Experimental Protocols

Personal Protective Equipment (PPE)

A mandatory PPE policy must be enforced when handling **Lead(IV) fluoride**.

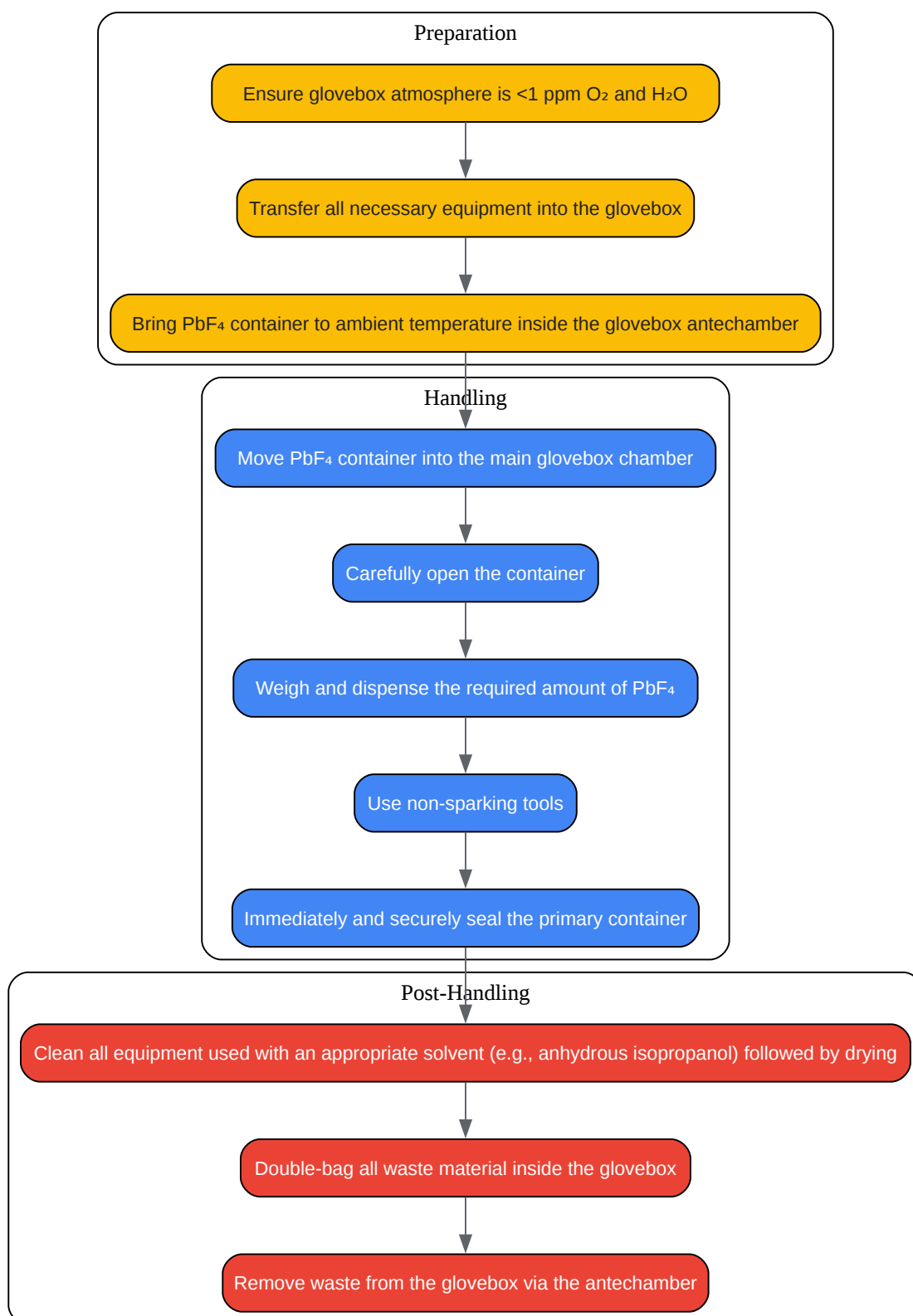


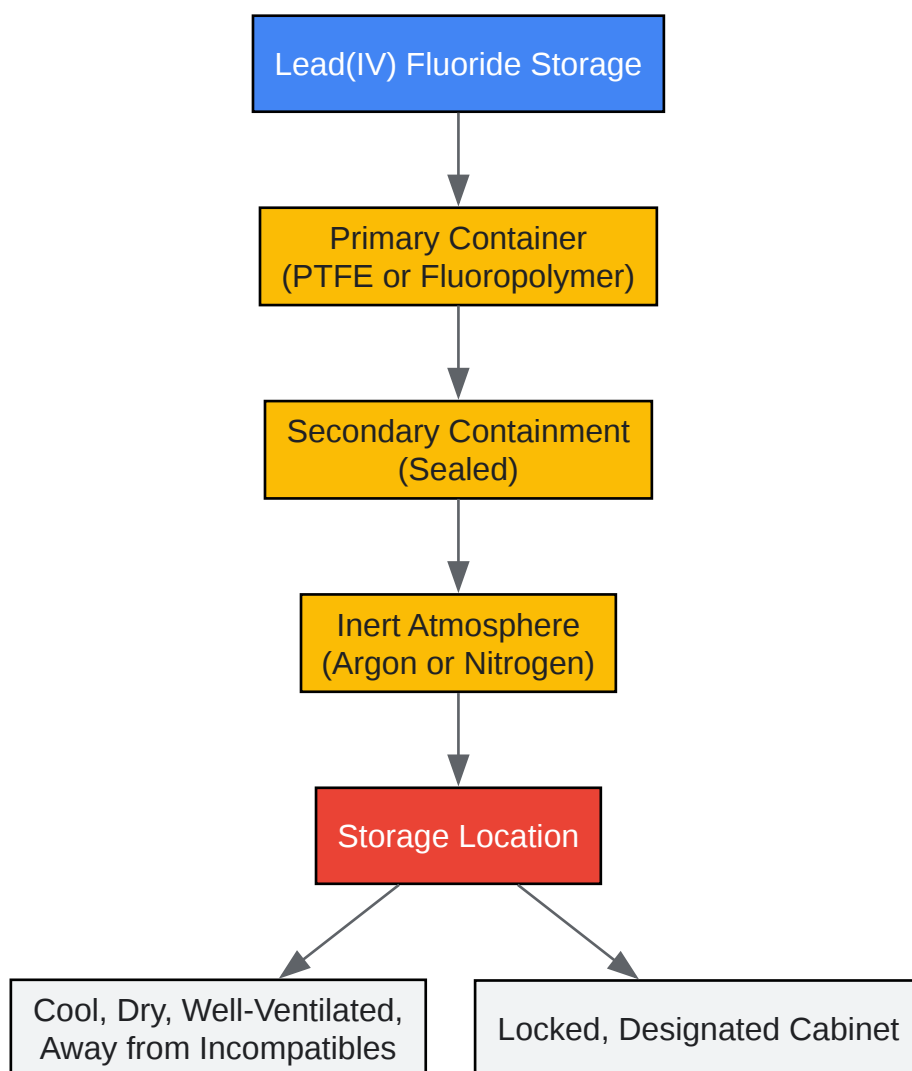
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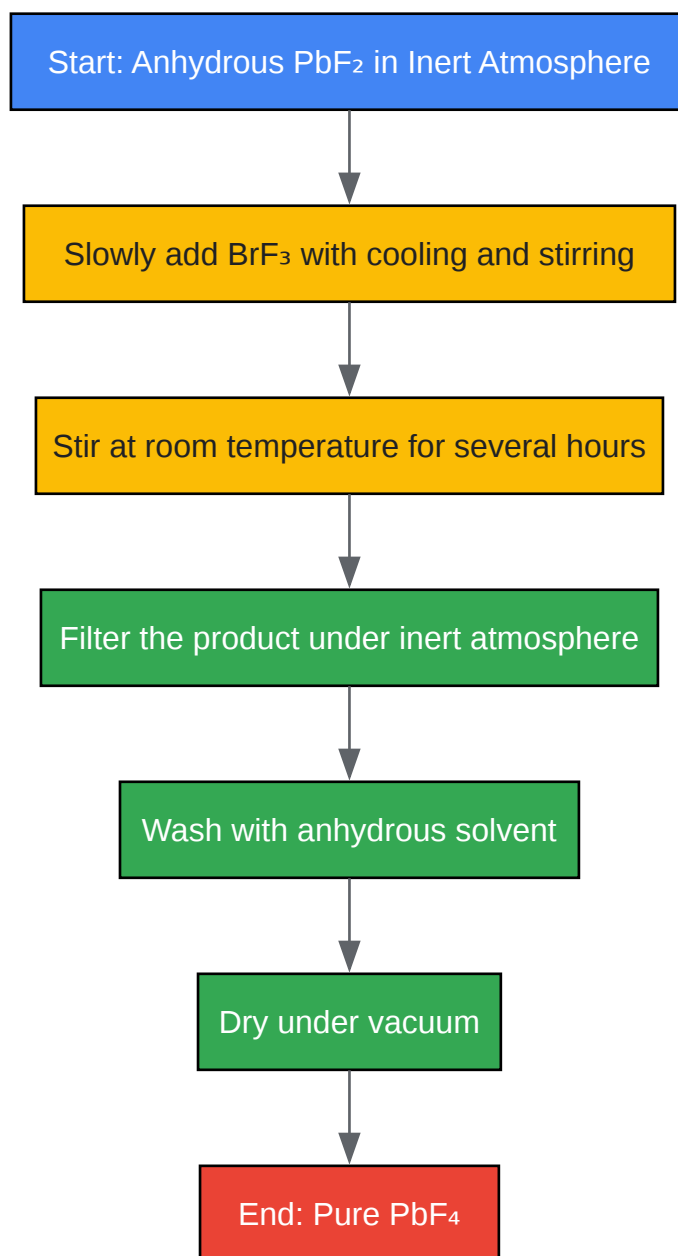
Caption: Mandatory PPE for handling **Lead(IV) fluoride**.

Handling Procedures (Inert Atmosphere)

Due to its high reactivity with moisture, **Lead(IV) fluoride** must be handled under an inert atmosphere (e.g., argon or nitrogen) in a glovebox.







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